

Foreword: A Causal Approach to Understanding 2,4-Dimethylphenol Toxicity

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Compound of Interest

Compound Name: 2,4-Dimethylol phenol

CAS No.: 2937-60-2

Cat. No.: B1211358

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In the fields of toxicology and drug development, a mere recitation of toxicity values is insufficient. True scientific integrity demands a deeper, mechanistic understanding. This guide is structured not as a simple data sheet, but as a logical progression from the fundamental physicochemical properties of 2,4-Dimethylphenol (2,4-DMP) to its complex interactions with biological and environmental systems. We will explore the why behind its toxicity—how its chemical nature dictates its absorption, metabolic fate, and ultimate toxicodynamic effects. By understanding these causal links, researchers can design more insightful experiments, develop safer handling protocols, and more accurately predict potential risks.

Physicochemical Identity and Its Toxicological Implications

2,4-Dimethylphenol (also known as 2,4-Xylenol) is a substituted phenol with widespread industrial and agricultural applications, including the synthesis of pharmaceuticals, dyes, plastics, and pesticides.^{[1][2]} Its presence is also noted in coal tar, creosote, tobacco smoke, and automobile exhaust, leading to potential occupational and general population exposure.^{[3][4]}

A molecule's behavior is dictated by its physical and chemical properties. For 2,4-DMP, these parameters are foundational to its toxicological profile.

Property	Value	Significance for Toxicology	Source(s)
CAS Number	105-67-9	Unique identifier for substance tracking and database searches.	[1]
Molecular Formula	C ₈ H ₁₀ O	Provides the elemental composition.	[5]
Molecular Weight	122.16 g/mol	Influences diffusion and transport across membranes.	[4]
Appearance	Colorless to yellow liquid or crystalline solid.[1][5]	Affects handling procedures and physical state under ambient conditions.	[1][5]
Boiling Point	211-212 °C	Low volatility at room temperature, but inhalation risk increases with heating.	[5]
Melting Point	22-23 °C	Can exist as a liquid or solid near room temperature.	[5]
Vapor Pressure	0.062 - 0.1 mm Hg at 25 °C	Indicates that volatilization is a potential route of environmental transport and exposure.[1][3]	[1][3]
Water Solubility	5.0 g/L (Slightly Soluble)	Moderate solubility allows for transport in aqueous	[5][6]

		environmental and biological systems.
Log K _{ow} (Octanol/Water)	2.3 - 2.61	A low-to-moderate value suggesting a limited potential for bioaccumulation in fatty tissues.[3][4]
pKa	10.58 - 10.6	As a weak acid, its ionization state is pH-dependent, affecting its ability to cross biological membranes. [5][7]

The moderate Log K_{ow} and water solubility are particularly telling. They suggest that 2,4-DMP is sufficiently lipophilic to cross cell membranes but also soluble enough to be transported in the bloodstream and potentially contaminate water sources. Its weak acidity means it will be largely non-ionized in the acidic environment of the stomach, facilitating absorption, but more ionized at physiological pH, influencing its distribution.

Toxicokinetics: The Body's Processing of 2,4-DMP

Toxicokinetics describes the journey of a substance through a biological system.

Understanding this pathway is critical for predicting target organ toxicity and designing effective therapeutic interventions in cases of poisoning.

Absorption

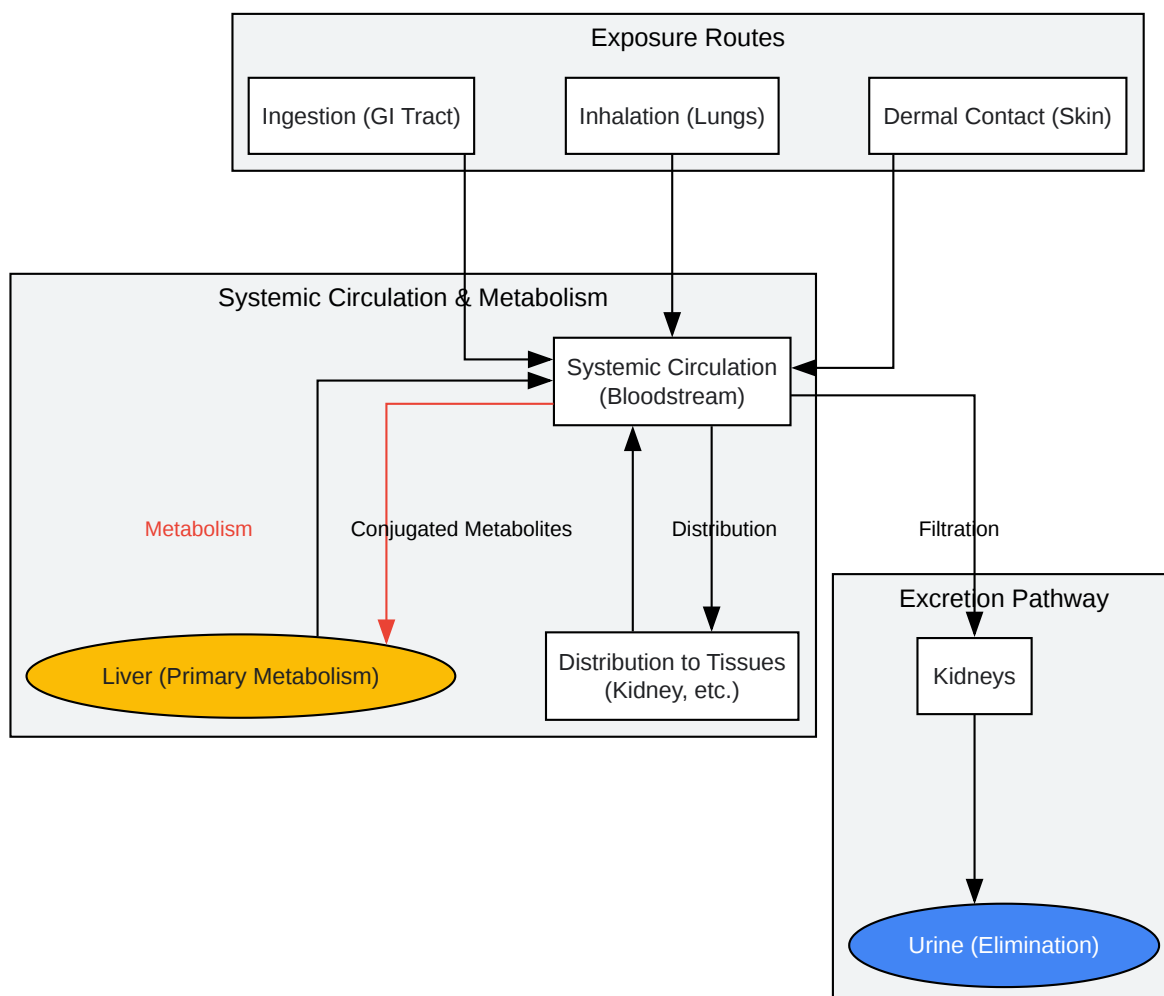
2,4-DMP can be readily absorbed into the body via three primary routes:

- **Dermal:** As a phenol, it can penetrate the skin, making dermal contact a significant exposure risk.[1] Protective clothing and gloves are therefore non-negotiable during handling.[8]
- **Inhalation:** While its vapor pressure is relatively low, inhalation of aerosols, vapors from heated material, or dust from its solid form can lead to rapid absorption through the lungs.[1][9]

- Ingestion: Accidental or intentional ingestion results in absorption through the gastrointestinal tract.^[9]

Distribution, Metabolism, and Excretion

Once absorbed, 2,4-DMP enters the systemic circulation. While specific distribution data for 2,4-DMP is limited, phenols, in general, are distributed to various tissues, with the liver being a primary site of metabolism. The liver is the body's main defense, transforming xenobiotics into more water-soluble forms for excretion. The metabolism of 2,4-DMP is expected to follow pathways common to other phenols, primarily involving conjugation with glucuronic acid or sulfate. These conjugated metabolites are then more readily excreted by the kidneys into the urine.



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Caption: Generalized toxicokinetic pathway of 2,4-Dimethylphenol.

Toxicodynamics and Health Effects

Toxicodynamics refers to the mechanism by which a substance exerts its toxic effects at the cellular and molecular level.

Mechanism of Action: Corrosivity and Systemic Effects

The primary mechanism of acute toxicity for 2,4-DMP is its corrosive nature, a characteristic shared with other phenols.^{[9][10]} It can cause severe chemical burns and tissue damage upon contact with the skin, eyes, and mucous membranes of the respiratory and gastrointestinal tracts.^{[9][11]} This is due to its ability to denature proteins and disrupt cell membranes.

Systemically, high or repeated exposure can lead to liver and kidney damage.^[1] Ingestion of a mixture of dimethylphenol isomers has been reported to cause central nervous system (CNS) depression, hypotension, and death.^[10]

Acute Toxicity

2,4-DMP is classified as toxic if swallowed or in contact with skin.^[12] Symptoms of acute exposure include headache, weakness, nausea, vomiting, dizziness, and shortness of breath.^{[1][7]} In severe cases, inhalation can lead to pulmonary edema, a life-threatening accumulation of fluid in the lungs.^{[9][11]}

Route	Species	Value (LD ₅₀)	Classification	Source(s)
Oral	Mouse	809 mg/kg	Moderately Toxic	^[8]
Oral	Rat	3200 mg/kg	Slightly Toxic	^[8]
Dermal	Rat	1040 mg/kg	Moderately Toxic	^[8]

Subchronic and Chronic Toxicity

Long-term exposure to 2,4-DMP reveals more specific target organ effects. A 90-day study in Sprague-Dawley rats identified several compound-related effects at higher doses (540 mg/kg).^[13] These included:

- **Reduced Body Weight:** A significant decrease in final body weight was observed.^[13]
- **Organ Weight Changes:** Alterations in relative liver, kidney, brain, and testes weights were noted.^[13]
- **Clinical Chemistry:** Changes included reduced creatinine and increased cholesterol.^[13]

- Histopathology: The most consistent finding was hyperkeratosis (thickening of the outer layer) and epithelial hyperplasia (increased cell proliferation) of the forestomach in both male and female rats.[13]

Based on a subchronic oral study in mice, the U.S. Environmental Protection Agency (EPA) established a Reference Dose (RfD) of 0.02 mg/kg-day.[3] The critical effects identified were lethargy, prostration, ataxia, and hematological changes.[3]

Carcinogenicity and Genotoxicity

- Carcinogenicity: There is no evidence to suggest that 2,4-DMP is a human carcinogen. It is not classified as such by the International Agency for Research on Cancer (IARC), the National Toxicology Program (NTP), or the Occupational Safety and Health Administration (OSHA).[14]
- Genotoxicity: 2,4-DMP has tested negative for mutagenicity in at least one study using five strains of Salmonella typhimurium (Ames test) with and without metabolic activation.[4]

Dermal and Respiratory Sensitization

2,4-DMP may cause an allergic skin reaction, and is considered a potential skin sensitizer.[10]

Environmental Fate and Ecotoxicology

Environmental Fate

2,4-DMP is not expected to be persistent in the environment. It is subject to biodegradation in soil and water.[5] Its vapor pressure and Henry's Law constant suggest that volatilization from water and soil surfaces is an important environmental fate process.[3][4] With a Log K_{ow} of 2.3, its potential for bioaccumulation in aquatic organisms is considered low.[3] The bioconcentration factor (BCF) in bluegill sunfish was measured at 150, with a rapid half-life of less than one day, further indicating a low likelihood of residue problems.[6]

Aquatic Toxicity

2,4-DMP is classified as toxic to aquatic life with long-lasting effects.[12][14]

Organism Type	Species	Endpoint	Value	Source(s)
Freshwater Crustacean	Daphnia magna	48-hour EC ₅₀	2,100 - 2,370 µg/L	
Freshwater Fish	Fathead Minnow, Bluegill	96-hour LC ₅₀	7,800 - 17,000 µg/L	

Analytical Methodology: A Validated Protocol for Quantification

Accurate risk assessment requires robust and reliable analytical methods. Gas Chromatography-Mass Spectrometry (GC-MS) is the gold standard for the selective and sensitive determination of 2,4-DMP in complex matrices like water or soil.[\[15\]](#)

Experimental Protocol: GC-MS Analysis of 2,4-DMP in Water

This protocol outlines a self-validating workflow for the quantification of 2,4-DMP. The inclusion of internal standards and quality control checks ensures the trustworthiness of the results.

1. Sample Preparation (Liquid-Liquid Extraction)

- Collect a 1-liter water sample in a clean glass container.
- Acidify the sample to a $\text{pH} \leq 2$ using sulfuric acid (1:1 v/v) to ensure 2,4-DMP is in its non-ionized form, maximizing extraction efficiency.[\[15\]](#)
- Transfer the sample to a 2-liter separatory funnel. Add a known amount of an appropriate internal standard (e.g., a deuterated phenol analog).
- Add 60 mL of dichloromethane (DCM) to the funnel. Stopper and shake vigorously for 2 minutes, ensuring periodic venting.
- Allow the layers to separate. Drain the lower organic layer (DCM) into a flask.

- Repeat the extraction twice more with fresh 60 mL aliquots of DCM. Combine all organic extracts.[\[15\]](#)
- Dry the combined extract by passing it through a funnel containing anhydrous sodium sulfate to remove residual water.[\[15\]](#)
- Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen gas. This sample is now ready for GC-MS analysis.[\[15\]](#)

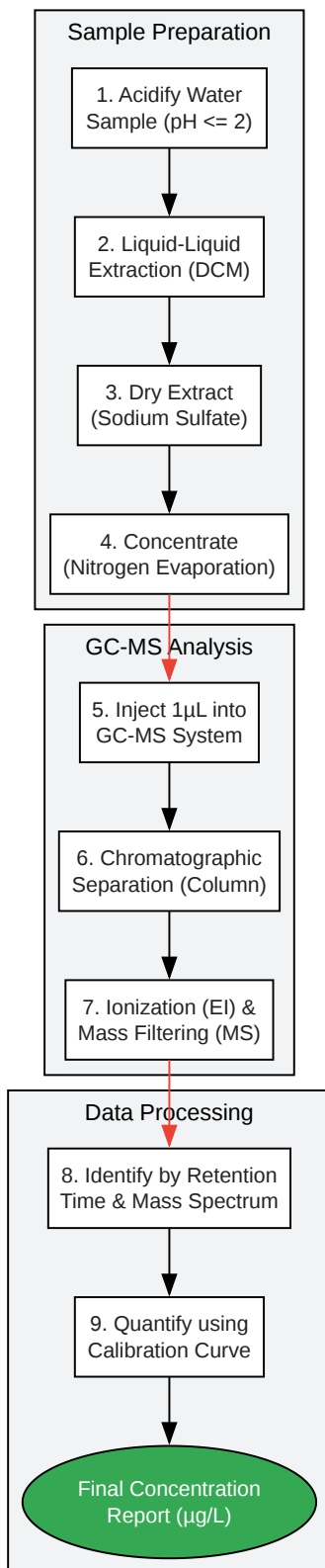
2. GC-MS Instrumentation and Conditions

- Gas Chromatograph: System equipped with a split/splitless injector.
- Column: A 30m x 0.25mm ID x 0.25 μ m film thickness capillary column (e.g., DB-5ms or equivalent) is suitable.
- Injector: 1 μ L injection, splitless mode at 250°C.
- Oven Program: Initial temperature of 40°C, hold for 2 minutes, then ramp at 10°C/min to 280°C and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Mass Spectrometer: Electron Ionization (EI) mode at 70 eV. Scan range of 35-350 amu or selected ion monitoring (SIM) for higher sensitivity.
- Quantifier Ion: m/z 122 (Molecular Ion)
- Qualifier Ions: m/z 107, 77

3. Calibration and Quantification

- Prepare a series of calibration standards of 2,4-DMP (e.g., 0.1, 0.5, 1, 5, 10 μ g/mL) in DCM, each containing the same concentration of the internal standard.
- Analyze the standards to generate a calibration curve by plotting the ratio of the 2,4-DMP peak area to the internal standard peak area against the concentration.

- Analyze the prepared sample extract. Quantify the 2,4-DMP concentration by using the response ratio from the sample and interpolating from the calibration curve.



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Caption: A typical workflow for the analysis of 2,4-DMP in water by GC-MS.

Conclusion

The toxicological profile of 2,4-Dimethylphenol is multifaceted. Its physicochemical properties facilitate absorption through multiple routes, leading to significant acute toxicity characterized by severe corrosive effects on tissues. Systemically, it poses a risk to the liver and kidneys, particularly under conditions of repeated exposure. While not considered a carcinogen or genotoxin based on current data, its potential as a skin sensitizer warrants caution. Environmentally, 2,4-DMP is toxic to aquatic life but is not persistent and has a low potential to bioaccumulate. A comprehensive understanding of this profile, grounded in the causal relationships between its chemical structure and biological activity, is essential for professionals in research and development to ensure its safe handling and to accurately assess its environmental and human health risks.

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